

Hardness Showdown: Scandium Carbide vs. Titanium Carbide

Author: BenchChem Technical Support Team. Date: November 2025

Compound of Interest		
Compound Name:	Carbanide;scandium	
Cat. No.:	B15427413	Get Quote

A Comparative Guide for Researchers in Materials Science

In the relentless pursuit of harder, more durable materials for demanding applications, transition metal carbides have long been a focus of intensive research. Among these, titanium carbide (TiC) is a well-established material known for its high hardness and wear resistance. More recently, scandium carbide (ScC) has emerged as a contender with the potential for even greater hardness. This guide provides an objective comparison of the hardness of scandium carbide and titanium carbide, supported by available experimental data, to inform researchers, scientists, and professionals in materials and drug development.

Quantitative Hardness Comparison

While extensive experimental data is available for the hardness of titanium carbide, similar data for pure scandium carbide is less common in the literature. However, studies on scandium-titanium carbide composites provide strong evidence of scandium carbide's exceptional hardness. The following table summarizes the key hardness values obtained from experimental measurements.



Material	Composition	Hardness (Vickers)	Approximate Hardness (GPa)
Titanium Carbide (TiC)	Bulk Ceramic	2900 - 3200 kg/mm ²	28.4 - 31.4
Titanium Carbide (TiC)	Bulk Ceramic	2850 - 3390 kg/mm ²	27.9 - 33.2
Carbon-Deficient Titanium Carbide (TiC _{0.7})	Polycrystalline	Asymptotic value of 27.1 GPa	27.1
Scandium-Titanium Carbide	20% ScC in TiC	Up to 5000 kg/mm ²	Up to 49

Hardness Profile: Analysis of Experimental Findings

Titanium carbide is a hard material, with a Vickers hardness typically ranging from 27 to 33 GPa. The hardness can be influenced by factors such as stoichiometry, grain size, and the presence of defects. For instance, a study on carbon-deficient titanium carbide (TiC_{0.7}) reported an asymptotic Vickers hardness of 27.1 GPa.

Direct experimental data on the hardness of pure scandium carbide is scarce. However, a notable study from 1961 by Samsonov et al. investigated the properties of scandium-titanium carbide solid solutions. Their findings revealed that the addition of scandium carbide to titanium carbide significantly increases the hardness of the resulting composite material. Specifically, they reported that specimens of scandium-titanium carbide reached a hardness of up to 5000 kg/mm ², which is approximately 49 GPa. This suggests that scandium carbide itself possesses a very high intrinsic hardness, likely exceeding that of titanium carbide. The formation of a solid solution and the smaller atomic radius of scandium compared to titanium are thought to contribute to this remarkable increase in hardness.

Experimental Protocols for Hardness Measurement

The hardness values presented in this guide are primarily determined using microindentation techniques, specifically Vickers and Knoop hardness testing. These methods are governed by standards such as ASTM E384.



Vickers Hardness Test

The Vickers hardness test is a widely used method for determining the hardness of materials, especially for very hard substances like ceramics and carbides.

Principle: A diamond indenter, in the shape of a square-based pyramid with a specific angle between opposite faces, is pressed into the surface of the material with a known load. The diagonals of the resulting indentation are measured using a microscope, and the Vickers hardness number (HV) is calculated.

Procedure:

- Sample Preparation: The surface of the material to be tested is polished to a smooth, flat finish to ensure a well-defined indentation.
- Load Application: A predetermined test load, typically ranging from a few grams to several kilograms-force, is applied to the indenter for a specific dwell time.
- Indentation Measurement: After the load is removed, the lengths of the two diagonals of the indentation are measured using a calibrated microscope.
- Hardness Calculation: The Vickers hardness is calculated using the formula: HV = (2 * F * sin(136°/2)) / d² where F is the applied load and d is the average length of the diagonals.

Knoop Hardness Test

The Knoop hardness test is another microindentation method, particularly suitable for brittle materials and thin coatings as it produces a shallower indentation than the Vickers test.

Principle: This test uses a rhombic-based pyramidal diamond indenter that creates an elongated diamond-shaped indentation.

Procedure:


- Sample Preparation: Similar to the Vickers test, the sample surface must be carefully prepared to be smooth and flat.
- Load Application: A specific load is applied to the indenter for a set duration.



- Indentation Measurement: After load removal, the length of the longer diagonal of the indentation is measured.
- Hardness Calculation: The Knoop hardness number (HK) is calculated based on the applied load and the measured length of the long diagonal.

Visualizing the Hardness Comparison

The following diagram illustrates the logical relationship in the hardness comparison between titanium carbide and the scandium-titanium carbide composite, highlighting the significant increase in hardness with the addition of scandium carbide.



Click to download full resolution via product page

 To cite this document: BenchChem. [Hardness Showdown: Scandium Carbide vs. Titanium Carbide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15427413#scandium-carbide-vs-titanium-carbide-for-hardness]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com